

Solubility profile of 2-Bromo-6-methoxyaniline in common lab solvents.

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Compound of Interest

Compound Name: 2-Bromo-6-methoxyaniline

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Solubility Profile of 2-Bromo-6-methoxyaniline: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the solubility profile of **2-Bromo-6-methoxyaniline** in common laboratory solvents. In the absence of specific quantitative solubility data in publicly available literature, this document focuses on a qualitative assessment based on the principles of chemical structure and polarity. Furthermore, it offers detailed experimental protocols for determining both qualitative and quantitative solubility, empowering researchers to generate empirical data. This guide is intended to be a valuable resource for scientists and professionals in drug development and chemical research, facilitating informed solvent selection and experimental design.

Introduction

2-Bromo-6-methoxyaniline is a substituted aniline derivative with applications as a building block in the synthesis of pharmaceuticals and other complex organic molecules.^[1]

Understanding its solubility in various solvents is crucial for its effective use in chemical reactions, purification processes, and formulation development. The solubility of a compound is governed by its molecular structure, polarity, and the intermolecular forces it can form with a

solvent. This guide will explore these aspects to predict the solubility of **2-Bromo-6-methoxyaniline** and provide methodologies for its experimental determination.

Physicochemical Properties

A summary of the key physicochemical properties of **2-Bromo-6-methoxyaniline** is presented in Table 1. These properties provide insights into the molecule's characteristics and potential interactions with solvents.

Property	Value	Reference
Molecular Formula	C ₇ H ₈ BrNO	[1][2][3]
Molecular Weight	202.05 g/mol	[1][2][3]
Appearance	Solid	
Boiling Point	251.3 °C at 760 mmHg	
Flash Point	105.8 °C	
CAS Number	5473-01-8	[1][2][3][4]

Predicted Solubility Profile

Based on the "like dissolves like" principle, the solubility of **2-Bromo-6-methoxyaniline** in various common laboratory solvents can be predicted.[5] The molecule possesses both polar (amino and methoxy groups) and nonpolar (brominated benzene ring) regions. The presence of the amino group allows for hydrogen bonding, which can contribute to solubility in protic solvents.[6] However, the bulky bromine atom and the benzene ring contribute to its nonpolar character, suggesting solubility in nonpolar organic solvents.[7]

Table 2: Predicted Qualitative Solubility of **2-Bromo-6-methoxyaniline**

Solvent Class	Common Solvents	Predicted Solubility	Rationale
Polar Protic	Water, Methanol, Ethanol	Sparingly Soluble to Soluble	<p>The amino and methoxy groups can form hydrogen bonds with protic solvents.</p> <p>However, the hydrophobic benzene ring and bromine atom may limit high solubility, especially in water.[6]</p>
Polar Aprotic	Acetone, Ethyl Acetate, Acetonitrile	Soluble	<p>These solvents can engage in dipole-dipole interactions with the polar functional groups of the molecule without the steric hindrance of hydrogen bond donation.</p>
Nonpolar	Toluene, Hexane, Diethyl Ether	Soluble to Sparingly Soluble	<p>The nonpolar aromatic ring and bromine atom will interact favorably with nonpolar solvents. Solubility may be lower in highly nonpolar solvents like hexane compared to aromatic solvents like toluene.[7]</p>
Acidic (Aqueous)	5% Hydrochloric Acid	Soluble	<p>The basic amino group will be protonated to form a water-soluble salt.</p>

Basic (Aqueous)

5% Sodium Hydroxide

Insoluble

The molecule does not possess acidic protons that can be removed by a dilute base.

Experimental Protocols for Solubility Determination

For precise and reliable solubility data, experimental determination is essential. The following sections outline protocols for both qualitative and quantitative solubility assessment.

Qualitative Solubility Testing

This method provides a rapid assessment of a compound's solubility in various solvents.

Materials:

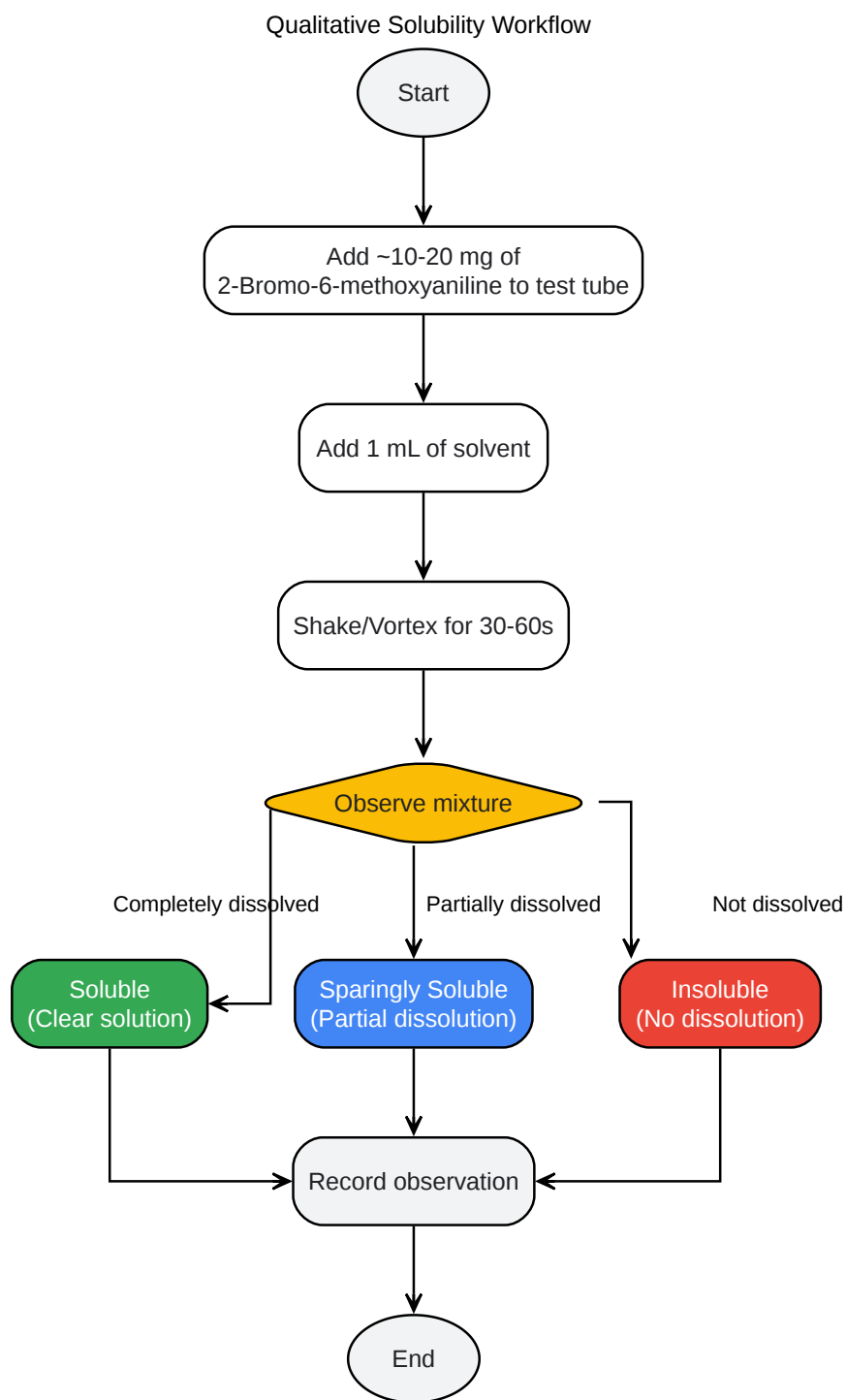
- **2-Bromo-6-methoxyaniline**
- Small test tubes
- Graduated cylinders or pipettes
- Spatula
- Vortex mixer (optional)
- A range of solvents (e.g., water, methanol, ethanol, acetone, ethyl acetate, toluene, hexane, 5% HCl, 5% NaOH)

Procedure:

- Add approximately 10-20 mg of **2-Bromo-6-methoxyaniline** to a small test tube.
- Add 1 mL of the chosen solvent to the test tube.
- Vigorously shake or vortex the test tube for 30-60 seconds.[\[5\]](#)[\[8\]](#)

- Observe the mixture.
 - Soluble: The solid completely dissolves, forming a clear solution.
 - Sparingly Soluble: A significant portion of the solid dissolves, but some undissolved particles remain.
 - Insoluble: The solid does not appear to dissolve.^[8]
- Record the observations for each solvent.

Workflow for Qualitative Solubility Testing



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Caption: A flowchart illustrating the steps for qualitative solubility assessment.

Quantitative Solubility Determination (Isothermal Shake-Flask Method)

This method provides a precise measurement of a compound's solubility at a specific temperature.

Materials:

- **2-Bromo-6-methoxyaniline**
- Scintillation vials or sealed flasks
- Thermostatically controlled shaker or water bath
- Analytical balance
- Volumetric flasks and pipettes
- Syringe filters (e.g., 0.45 μm PTFE)
- High-Performance Liquid Chromatography (HPLC) or UV-Vis Spectrophotometer
- A range of solvents

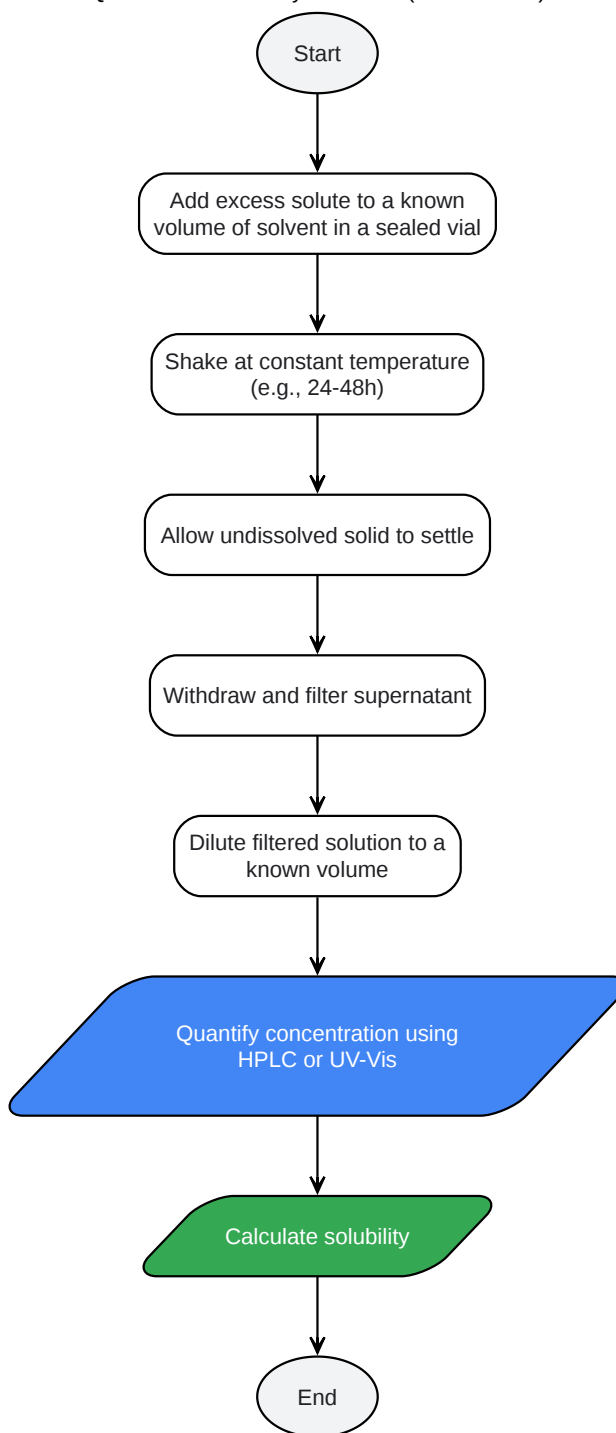
Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of **2-Bromo-6-methoxyaniline** to a vial containing a known volume of the solvent.
 - Seal the vial and place it in a thermostatically controlled shaker at a constant temperature (e.g., 25 °C).
 - Shake the mixture for a sufficient time (e.g., 24-48 hours) to ensure equilibrium is reached.
- Sample Collection and Preparation:

- Allow the vials to stand undisturbed at the same temperature for a few hours to let the undissolved solid settle.
- Carefully withdraw a known volume of the supernatant using a syringe.
- Filter the supernatant through a syringe filter into a volumetric flask.
- Dilute the filtered solution with a suitable solvent to a concentration within the linear range of the analytical instrument.
- Quantification:
 - Prepare a series of standard solutions of **2-Bromo-6-methoxyaniline** of known concentrations.
 - Generate a calibration curve using the analytical instrument (HPLC or UV-Vis).
 - Analyze the diluted sample and determine its concentration from the calibration curve.
- Calculation:
 - Calculate the original concentration of the saturated solution, taking into account the dilution factor.
 - Express the solubility in units such as g/100 mL or mol/L.

Workflow for Quantitative Solubility Determination

Quantitative Solubility Workflow (Shake-Flask)

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Caption: A workflow diagram for the isothermal shake-flask method of quantitative solubility determination.

Conclusion

While specific quantitative solubility data for **2-Bromo-6-methoxyaniline** is not readily available, a qualitative understanding of its solubility can be derived from its chemical structure. It is predicted to be soluble in polar aprotic and nonpolar organic solvents, and sparingly soluble to soluble in polar protic solvents. Its solubility in aqueous solutions is pH-dependent, with increased solubility in acidic conditions. For precise applications, the experimental protocols provided in this guide will enable researchers to determine the quantitative solubility of **2-Bromo-6-methoxyaniline** in their solvents of interest, thereby facilitating more efficient and effective research and development.

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